

Spectroscopic Data of 4-Fluoro-3-(trifluoromethyl)aniline: A Technical Overview

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Compound of Interest

Compound Name: 4-Fluoro-3-(trifluoromethyl)aniline

Cat. No.: B1329471

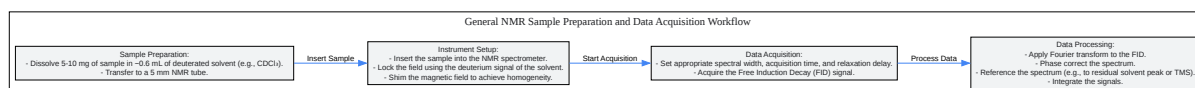
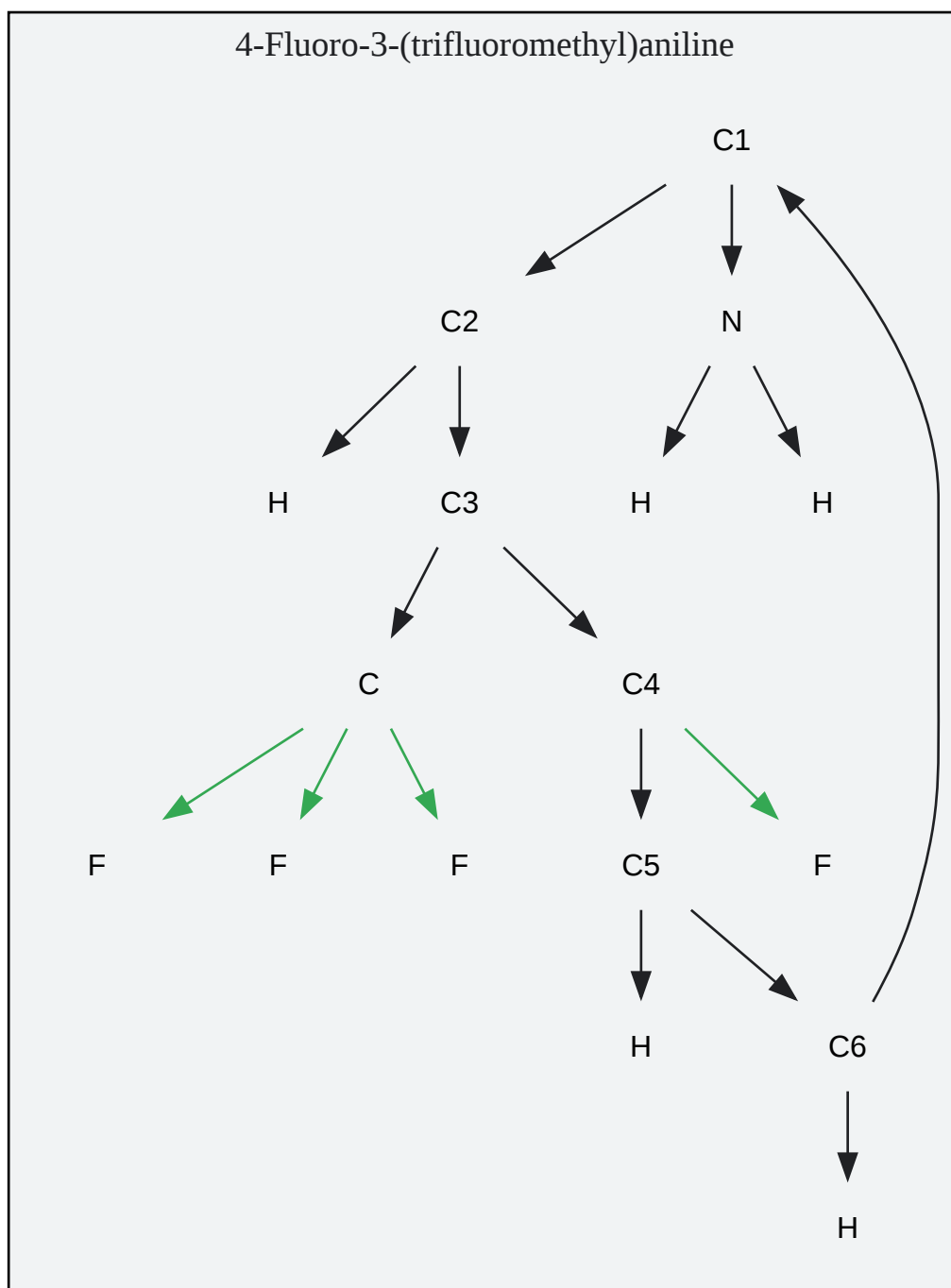
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This technical guide provides an overview of the available ^1H NMR and ^{19}F NMR spectroscopic data for the compound **4-Fluoro-3-(trifluoromethyl)aniline**. This molecule is of significant interest in medicinal chemistry and materials science due to the unique electronic properties conferred by its fluorine and trifluoromethyl substituents. This document aims to consolidate the known spectroscopic information to aid in the characterization and utilization of this compound.

Chemical Structure and Atom Numbering

The structural formula of **4-Fluoro-3-(trifluoromethyl)aniline** is presented below, with atoms numbered for clarity in the assignment of NMR signals.



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